

n-Butylphosphonic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Butylphosphonic acid*

Cat. No.: *B1202109*

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CAS Number: 3321-64-0

This technical guide provides an in-depth overview of n-**Butylphosphonic acid**, a versatile organophosphorus compound with applications ranging from materials science to drug development. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive summary of its chemical properties, synthesis, spectral data, and biological relevance.

Chemical Structure and Properties

n-**Butylphosphonic acid** is an organophosphorus compound characterized by a butyl group attached to a phosphonic acid moiety.^[1] Its structure is foundational to its chemical behavior and applications.

Structure:

Caption: Chemical structure of n-**Butylphosphonic acid**.

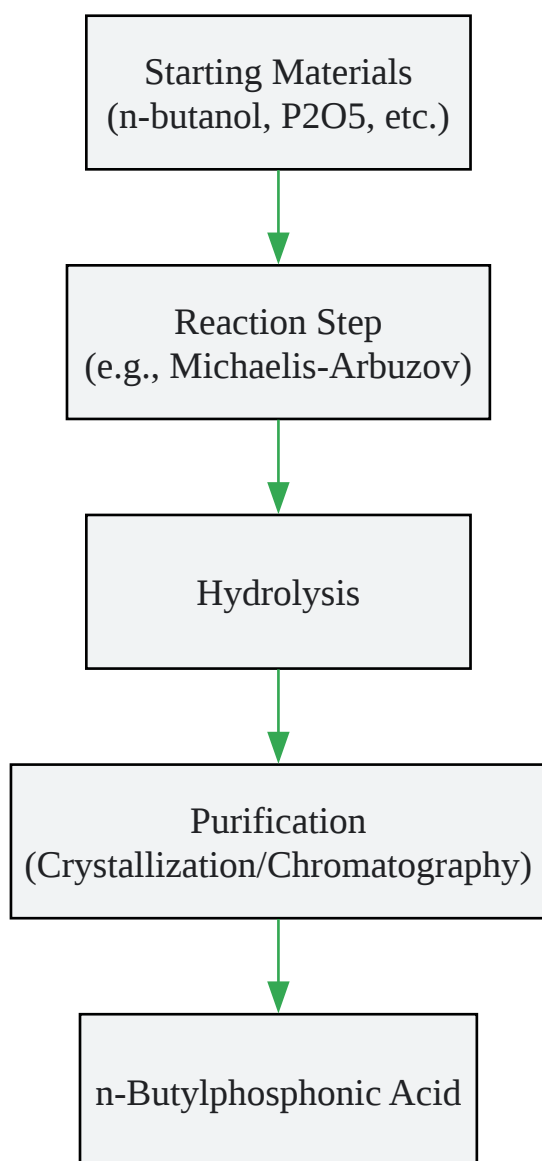
A summary of key quantitative data for n-**Butylphosphonic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	3321-64-0	[1]
Molecular Formula	C ₄ H ₁₁ O ₃ P	[1]
Molecular Weight	138.10 g/mol	[1]
Melting Point	98-102 °C	
Boiling Point (Predicted)	274.8 ± 23.0 °C	[1]
Density (Predicted)	1.214 ± 0.06 g/cm ³	[1]
pKa (Predicted)	2.66 ± 0.10	[1]
Solubility	Soluble in water and organic solvents	[1]

Synthesis of n-Butylphosphonic Acid

The synthesis of **n-butylphosphonic acid** can be achieved through various methods. A common approach involves the Michaelis-Arbuzov reaction, a well-established method for forming carbon-phosphorus bonds.[2] An alternative industrial synthesis route starts from n-butanol and phosphorus pentoxide.

A generalized workflow for a multi-step synthesis is outlined below.



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Caption: Generalized synthetic workflow for n-**Butylphosphonic acid**.

Experimental Protocol: Synthesis from n-Butanol and Phosphorus Pentoxide

The following protocol is a representative example for the synthesis of n-butyl phosphate mono- and diesters, from which the acid can be obtained.

Materials:

- n-Butanol
- Phosphorus pentoxide
- Polyphosphoric acid
- Phosphorous acid
- Nitrogen gas
- Reactor with stirring and temperature control

Procedure:

- Add n-butanol to the reactor and purge with nitrogen gas.
- With stirring, add an initial portion of phosphorous acid and continue stirring until it is completely dissolved.
- Slowly add polyphosphoric acid in a thin stream while stirring until the mixture is uniform.
- Add phosphorus pentoxide in portions, controlling the temperature with cooling as necessary.
- Add a second portion of phosphorous acid and maintain the reaction temperature at 40-65 °C for 0.5-8.0 hours with continuous stirring.
- Heat the reaction mixture to 65-85 °C and maintain for 2.0-16.0 hours.
- Cool the mixture and filter to obtain the product. Further purification may be required to isolate the pure n-**butylphosphonic acid**.

Spectral Data

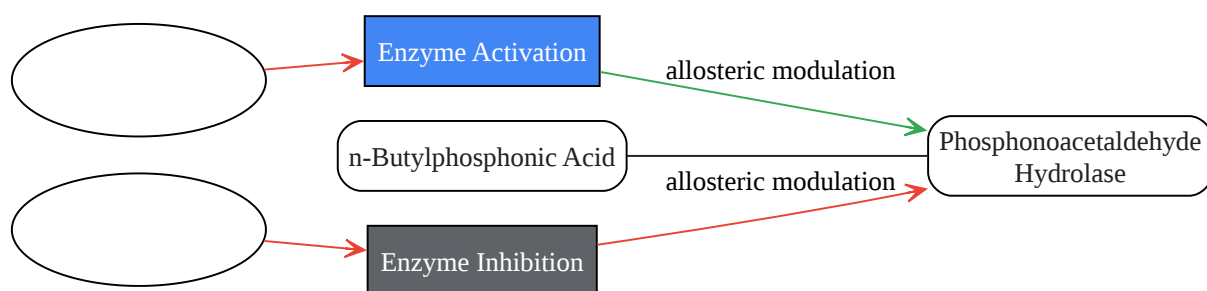
The structural identification and characterization of n-**Butylphosphonic acid** are supported by various spectroscopic techniques.

Spectroscopic Data	Key Features	Reference
^1H NMR	Signals corresponding to the butyl chain protons.	[3]
^{31}P NMR	A characteristic chemical shift for the phosphonic acid group.	[3]
FT-IR (cm^{-1})	Broad O-H stretch (from P-OH), C-H stretches, P=O stretch ($\sim 1200\text{ cm}^{-1}$), and P-O stretches.	[3][4]
Mass Spectrometry	Molecular ion peak and characteristic fragmentation patterns.	[3]

Biological Activity and Applications in Drug Development

Phosphonic acids are recognized for their ability to act as stable analogs of phosphates and as transition state mimetics for enzymatic reactions.[5] This makes them valuable scaffolds in drug discovery.

n-Butylphosphonic acid has been shown to be an allosteric modulator of phosphonoacetaldehyde hydrolase. At low concentrations, it acts as an activator, while at higher concentrations, it exhibits inhibitory properties. This dual activity highlights its potential for nuanced enzymatic regulation.



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Caption: Allosteric modulation of phosphonoacetaldehyde hydrolase by n-**Butylphosphonic acid**.

The broader class of phosphonic acids has been explored for the development of inhibitors for various enzymes, including proteases and phosphatases, indicating the potential for n-**butylphosphonic acid** derivatives in therapeutic development.[5]

Applications in Materials Science

Beyond its biological activity, n-**butylphosphonic acid** is utilized in materials science. It can form self-assembled monolayers (SAMs) on various metal oxide surfaces. These SAMs can be used to modify the surface properties of materials, for instance, to improve corrosion resistance.

This technical guide provides a foundational understanding of n-**butylphosphonic acid** for researchers and professionals. The provided data and protocols are intended to facilitate further investigation and application of this versatile compound.

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